

An In-depth Technical Guide to 4-tert-Butylaniline

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Compound of Interest

Compound Name: 4-tert-Butylaniline

Cat. No.: B146146

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the core physicochemical properties of **4-tert-Butylaniline**, a key intermediate in the synthesis of pharmaceuticals and other complex organic molecules. This document outlines its molecular characteristics and presents a detailed experimental protocol for its synthesis.

Core Molecular Data

The fundamental molecular properties of **4-tert-Butylaniline** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₁₀ H ₁₅ N
Molecular Weight	149.23 g/mol [1]
CAS Number	769-92-6
Appearance	Colorless to pale yellow liquid
Boiling Point	90-93 °C at 3 mmHg[1]
Melting Point	16 °C[2]
Density	0.937 g/mL at 25 °C[1]

Synthesis of 4-tert-Butylaniline via Reduction of a Nitro Aryl Compound

A common and efficient method for the synthesis of **4-tert-Butylaniline** is the reduction of the corresponding nitro aryl compound. The following protocol details the general procedure for this reaction.

Experimental Protocol

Materials:

- Nitro aryl precursor (e.g., 1-tert-butyl-4-nitrobenzene)
- Catalyst (e.g., CPIP - Chloroperoxidase-Immobilized Polyurethane)
- Ethanol
- Hydrogen gas
- Apparatus for thin-layer chromatography (TLC)
- Filtration apparatus
- Rotary evaporator

Procedure:

- A reaction vessel is charged with the nitro aryl compound (4.06 mmol) and the CPIP catalyst (50 mg).
- Ethanol (20 ml) is added to the vessel as the solvent.
- The mixture is stirred under a hydrogen atmosphere.
- The reaction is allowed to proceed for 6 hours.
- The progress of the reaction is monitored by thin-layer chromatography (TLC).

- Upon completion of the reaction, the catalyst is recovered by filtration.
- The ethanol solvent is removed from the filtrate by distillation, yielding the amino aryl product.

This general procedure has been reported to yield **4-tert-Butylaniline** in high purity (99%).

Experimental Workflow: Synthesis of 4-tert-Butylaniline

The following diagram illustrates the key stages in the synthesis of **4-tert-Butylaniline** as described in the experimental protocol.



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Caption: Workflow for the synthesis of **4-tert-Butylaniline**.

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References

1. 4-Tert-Butylaniline | C10H15N | CID 69861 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. 4-tert-Butylaniline synthesis - chemicalbook [chemicalbook.com]
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